

In Vitro Bioassays for Juvenile Hormone Activity: Application Notes and Protocols

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Compound of Interest

Compound Name: (-)-10,11-Dihydroxyfarnesol

Cat. No.: B12418400

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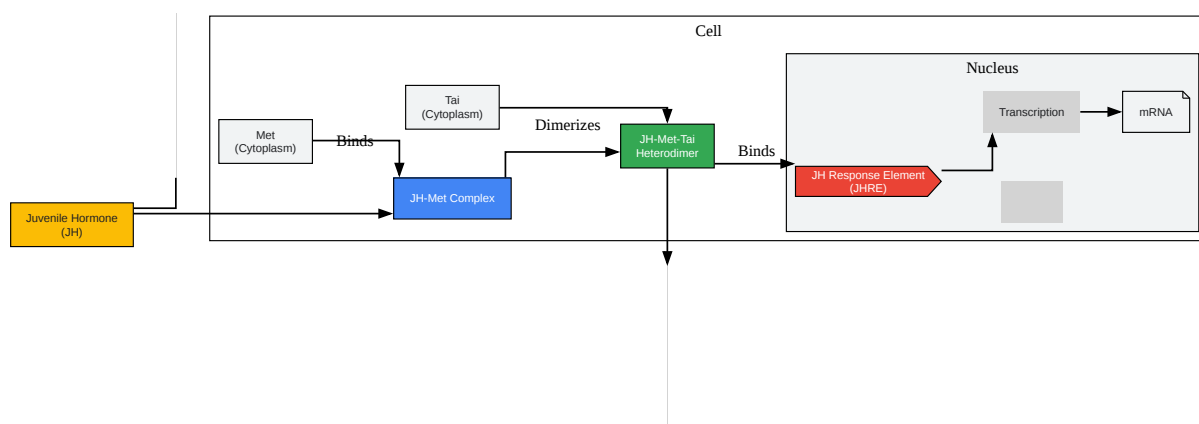
For Researchers, Scientists, and Drug Development Professionals

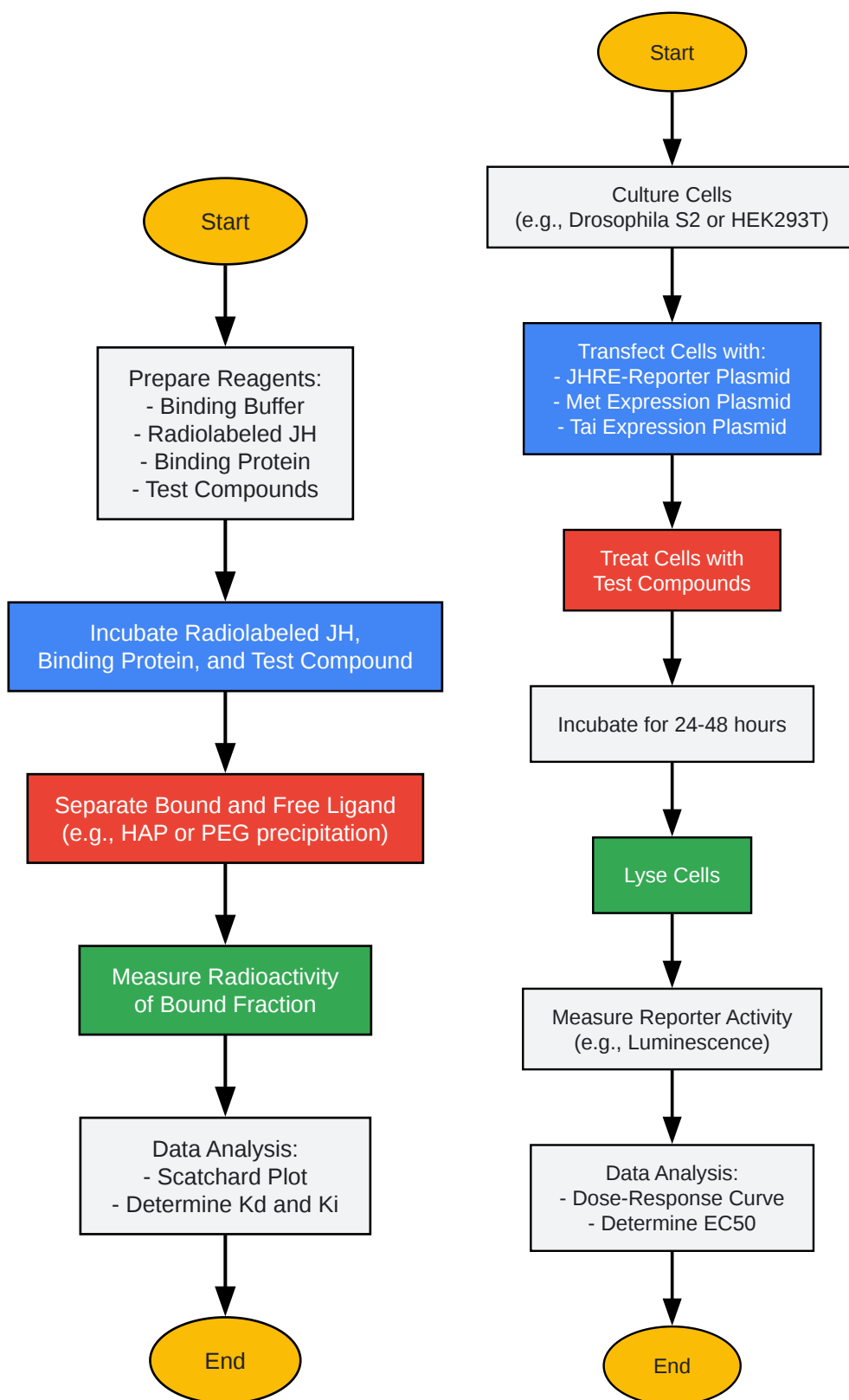
Introduction

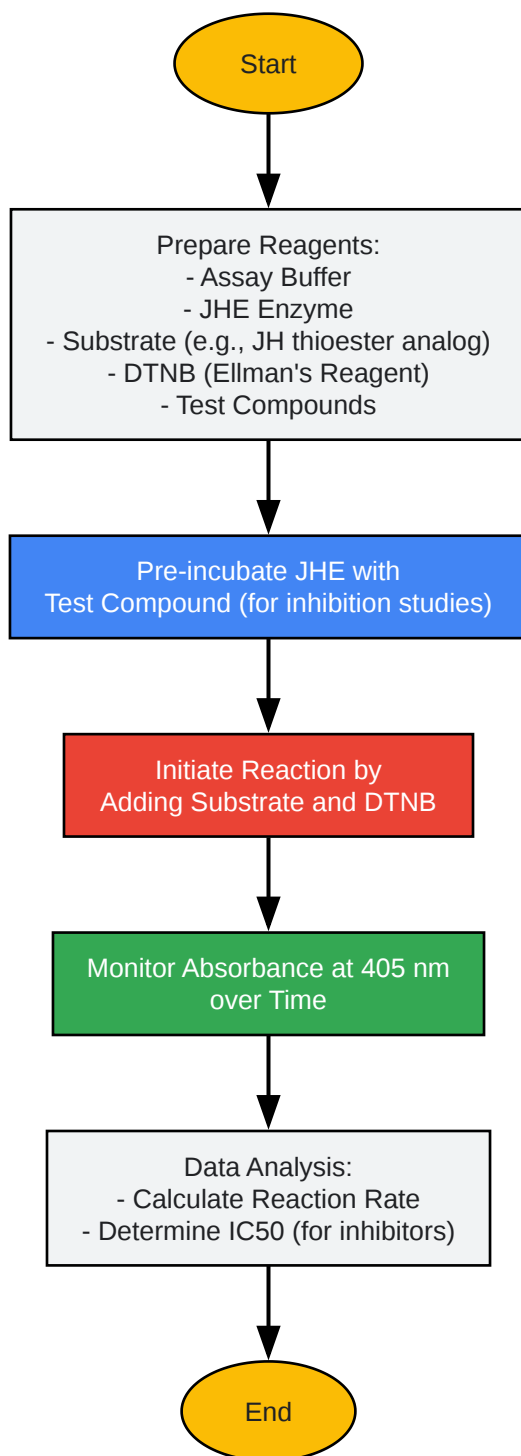
Juvenile hormones (JHs) are a group of sesquiterpenoids crucial for regulating a wide array of physiological processes in insects, including development, reproduction, and behavior.^{[1][2]} The lipophilic nature of JHs, their low concentrations in biological samples, and their susceptibility to degradation make their quantification and the screening of compounds with JH activity challenging.^[1] This document provides detailed application notes and protocols for key in vitro bioassays used to assess juvenile hormone activity, intended to guide researchers in the selection and execution of appropriate assays for their specific needs.

Juvenile Hormone Signaling Pathway

The molecular action of juvenile hormone is primarily mediated through its intracellular receptor, Methoprene-tolerant (Met), a member of the basic helix-loop-helix Per-Arnt-Sim (bHLH-PAS) family of transcription factors.^[3] Upon binding JH, Met forms a heterodimer with another bHLH-PAS protein, Taiman (Tai).^[3] This ligand-activated complex then binds to specific DNA sequences known as JH response elements (JHREs) in the promoter regions of target genes, modulating their transcription.^[3]







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References

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- 3. Detection of juvenile hormone agonists by a new reporter gene assay using yeast expressing Drosophila methoprene-tolerant - PMC [pmc.ncbi.nlm.nih.gov]
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